

# Solubility Profile of Ethyl 9-bromononanoate: A Technical Guide

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## Compound of Interest

Compound Name: Ethyl 9-bromononanoate

CAS No.: 28598-81-4

Cat. No.: B3021372

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## Part 1: Executive Summary & Chemical Profile

**Ethyl 9-bromononanoate** (CAS 28598-81-4) is a bifunctional organic intermediate critical in the synthesis of pheromones, fatty acid derivatives, and complex bioactive molecules. Its utility is defined by its dual reactivity: the electrophilic terminal alkyl bromide and the nucleophilic-susceptible ethyl ester.

Understanding its solubility profile is not merely a matter of data lookup but a strategic necessity for optimizing reaction yields (e.g., Wittig olefination, nucleophilic substitution) and designing efficient purification workflows. This guide synthesizes empirical data with structural structure-property relationships (SPR) to provide an authoritative reference on solvent selection.

## Chemical Identity & Physical Constants[1][2][3][4]

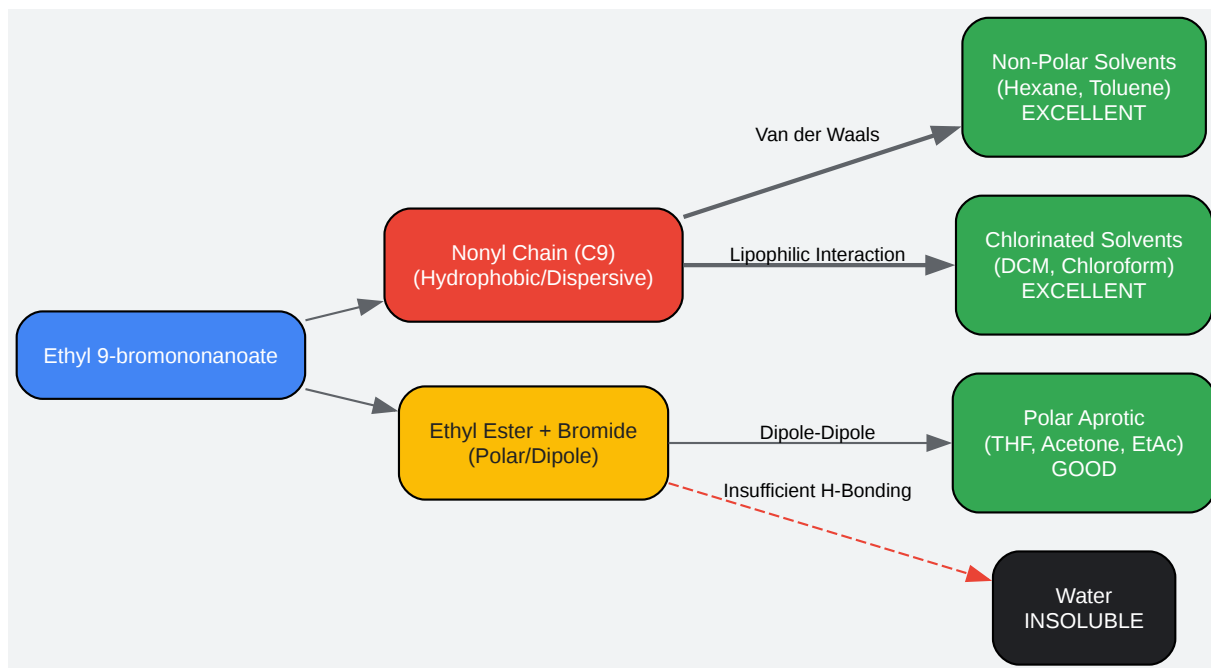
Property	Value	Context
CAS Number	28598-81-4	Unique Identifier
Molecular Formula	C <sub>11</sub> H <sub>21</sub> BrO <sub>2</sub>	Lipophilic Chain (C9) + Polar Ester Head
Molecular Weight	265.19 g/mol	Moderate MW, Non-volatile relative to solvent
Appearance	Clear, colorless to pale yellow liquid	Viscous oil at RT
Boiling Point	~140-145 °C at 0.5 mmHg (Predicted)	High boiling point requires vacuum distillation
Density	~1.17 g/mL	Denser than water (phases sink in aqueous workup)
LogP (Predicted)	~4.2 - 4.5	Highly Lipophilic (Hydrophobic)

## Part 2: Solubility Mechanics & Solvent Compatibility

### The Solubility Mechanism

The solubility of **Ethyl 9-bromononanoate** is governed by the "Like Dissolves Like" principle, specifically the competition between its hydrophobic nonyl chain and the polar ester/bromide termini.

- **Hydrophobic Dominance:** The 9-carbon alkyl chain exerts a strong van der Waals (dispersive) force, making the molecule highly compatible with non-polar and chlorinated solvents.
- **Polar Functionality:** The ethyl ester and terminal bromide provide dipole-dipole interaction sites, allowing solubility in moderately polar aprotic solvents (THF, Ethyl Acetate) but insufficient hydrogen bonding capability to dissolve in water.



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Figure 1: Structural determination of solubility. The lipophilic C9 chain drives compatibility with organic solvents, while the lack of H-bond donors precludes water solubility.[1]

## Solvent Compatibility Matrix

The following table categorizes solvents based on their utility for Reaction (homogeneous phase) and Extraction (phase separation).

Solvent Class	Specific Solvent	Solubility Rating	Primary Application	Technical Notes
Chlorinated	Dichloromethane (DCM)	Excellent	Synthesis / Extraction	Primary choice for dissolving the oil; easily removed by rotovap.
Chloroform (CHCl <sub>3</sub> )	Excellent	NMR / Analysis	Standard solvent for analytical characterization.	
Esters	Ethyl Acetate (EtAc)	High	Extraction / Workup	Ideal "Green" alternative to DCM for partitioning from water.
Ethers	Tetrahydrofuran (THF)	High	Reaction Medium	Excellent for Grignard or Wittig reactions involving the bromide.
Diethyl Ether (Et <sub>2</sub> O)	High	Extraction	Good solubility, but high volatility can be an issue during concentration.	
Alcohols	Ethanol (EtOH)	Good	Reaction (Reflux)	Soluble, especially when warm. Used for SN <sub>2</sub> substitutions (e.g., with thiourea).

Methanol (MeOH)	Moderate/Good	Reaction	Soluble, but phase separation may occur at very low temps or high concentrations.	
Hydrocarbons	Hexane / Heptane	Good	Purification	Soluble. Useful for precipitating more polar impurities or silica column elution.
Polar Aprotic	DMSO / DMF	Good	Reaction (SN2)	Essential for nucleophilic substitutions where high dielectric constant is needed.
Aqueous	Water	Insoluble	Washing Phase	Forms a distinct biphasic system; the ester sits in the organic layer (usually bottom with DCM, top with EtAc).

## Part 3: Experimental Protocols & Applications

### Protocol 1: Solubility Assessment (SOP)

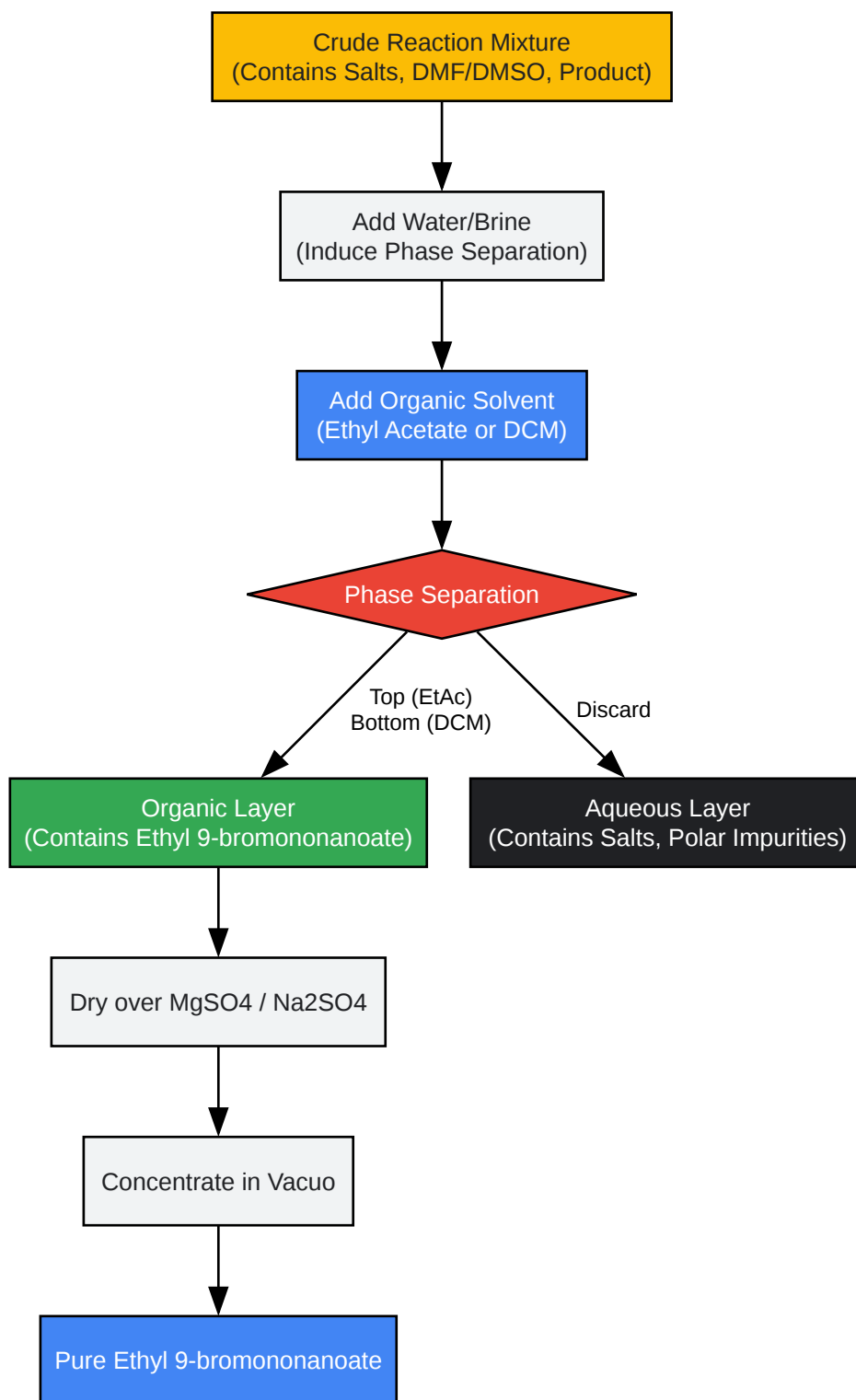
Use this Standard Operating Procedure (SOP) to verify solvent suitability for new formulations or reaction pathways.

Objective: Determine the saturation limit of **Ethyl 9-bromononanoate** in a target solvent at 25°C.

- Preparation: Tare a 20 mL scintillation vial. Add 100 mg of **Ethyl 9-bromononanoate**.<sup>[2][3]</sup>
- Titration: Add the target solvent in 100  $\mu$ L increments using a micropipette.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
  - Soluble: Clear, homogeneous solution with no schlieren lines (density gradients).
  - Insoluble: Phase separation (oil droplets) or cloudiness.
- Calculation: If 100 mg dissolves in  
  
(mL), Solubility  
  
mg/mL.

## Protocol 2: Purification via Liquid-Liquid Extraction

Because **Ethyl 9-bromononanoate** is insoluble in water but soluble in organics, extraction is the primary purification method after aqueous reaction quenches.



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Figure 2: Purification workflow utilizing the hydrophobic solubility differential. Ethyl Acetate is recommended for general safety, while DCM is preferred if the product is difficult to solubilize.

## Strategic Application: Synthesis Solvent Selection

When using **Ethyl 9-bromononanoate** in synthesis, solvent choice dictates the reaction mechanism outcome:

- SN2 Substitutions (Displacement of Bromide):
  - Recommended: Acetonitrile (ACN) or DMF.
  - Reasoning: These polar aprotic solvents solvate cations (Na<sup>+</sup>, K<sup>+</sup>) well, leaving the nucleophile "naked" and more reactive toward the alkyl bromide. **Ethyl 9-bromononanoate** is fully soluble here.
- Wittig Reactions (Aldehyde/Ketone Formation):
  - Recommended: THF (Anhydrous).<sup>[4]</sup>
  - Reasoning: The bromide is often converted to a phosphonium salt. THF dissolves the organic ester well and stabilizes the ylide intermediate at low temperatures (-78°C).

## Part 4: Safety & Handling

While **Ethyl 9-bromononanoate** is a valuable intermediate, its alkyl bromide moiety presents specific hazards.

- Skin/Eye Irritation: The compound is an alkylating agent. It can cause skin sensitization and severe eye irritation.
  - PPE:<sup>[5][6]</sup> Nitrile gloves are generally effective for short contact, but Silver Shield laminate gloves are recommended for prolonged handling in pure form.
- Incompatibility: Avoid mixing with strong oxidizers or strong bases (which may hydrolyze the ester).
- Storage: Store in a cool, dry place. While stable, keeping it under an inert atmosphere (Argon/Nitrogen) prevents hydrolysis of the ester by atmospheric moisture over long periods.

## References

- PubChem. (n.d.).<sup>[7][8]</sup> Compound Summary: **Ethyl 9-bromononanoate**.<sup>[6][2][3]</sup> National Library of Medicine. Retrieved January 30, 2026, from [\[Link\]](#)
- ResearchGate. (2018). Solubility data of fatty acids in organic solvents. Retrieved January 30, 2026, from [\[Link\]](#)

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